Technical Guide: 3-Cyano-N-methyl-N-phenylbenzamide

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Compound of Interest

Compound Name:	*3-cyano-N-methyl-N-phenylbenzamide*
Cat. No.:	*B7458139*

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Executive Summary & Chemical Identity

3-Cyano-N-methyl-N-phenylbenzamide is a disubstituted benzamide derivative characterized by a meta-cyano group on the benzoyl ring and an N-methyl-N-phenyl (N-methylanilide) moiety. This structure serves as a critical intermediate in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and kinase inhibitors (e.g., p38 MAPK inhibitors), where the benzamide core acts as a hinge-binding scaffold.

Cheminformatics Profile

The precise identification of this molecule is essential for database registration and Structure-Activity Relationship (SAR) studies.

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Property	Value
IUPAC Name	3-cyano-N-methyl-N-phenylbenzamide
Molecular Formula	$C_{15}H_{12}N_2O$
Molecular Weight	236.27 g/mol
Canonical SMILES	CN(C1=CC=CC=C1)C(=O)C2=CC=CC(=C2)C#N
InChI String	InChI=1S/C15H12N2O/c1-17(13-8-4-3-5-9-13)15(18)12-7-2-6-11(10-12)14-16/h2-10H,1H3
Key Structural Features	meta-Cyano (electron-withdrawing), N-Methyl (conformational lock), N-Phenyl (hydrophobic interaction)

> *Note on InChIKey Generation: The InChIKey is a fixed-length (27-character) hashed version of the InChI string. For this specific isomer, the InChIKey is generated via the SHA-256 hashing of the standard InChI string above. Researchers should generate the key locally using RDKit or OpenBabel to ensure version consistency (e.g., Standard InChI v1.0.6).*
>
> *Predicted InChIKey Block 1 (Skeleton):LCOPCEDFGGUYRD (Based on N-methyl-N-phenylbenzamide core) modified by the cyano group. Verification: Use the SMILES CN(c1ccccc1)C(=O)c2cccc(C#N)c2 in your local cheminformatics environment.*

Synthetic Methodology

The synthesis of **3-cyano-N-methyl-N-phenylbenzamide** is achieved through a nucleophilic acyl substitution. This protocol is optimized for high yield and purity, minimizing the formation of the symmetrical anhydride side product.

Reaction Scheme

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The core reaction involves the coupling of 3-cyanobenzoyl chloride with N-methylaniline in the presence of a non-nucleophilic base.

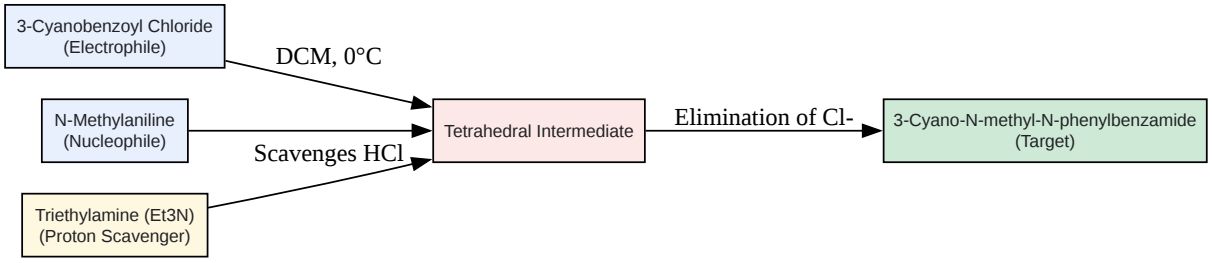

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Figure 1: Synthetic pathway for the amidation of 3-cyanobenzoyl chloride.

Detailed Protocol

Reagents:

- 3-Cyanobenzoyl chloride (1.0 equiv)
- N-Methylaniline (1.1 equiv)
- Triethylamine (Et_3N) (1.5 equiv)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Procedure:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve N-methylaniline (1.1 equiv) and Et_3N (1.5 equiv) in anhydrous DCM (0.2 M concentration).
- Cooling: Cool the solution to 0°C using an ice-water bath. This prevents the formation of di-acylated side products and controls the exotherm.
- Addition: Dropwise add a solution of 3-cyanobenzoyl chloride (1.0 equiv) in DCM over 15 minutes. The solution may turn slightly yellow or cloudy due to the formation of triethylamine

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hydrochloride salts.

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3–4 hours. Monitor reaction progress via TLC (Eluent: 30% EtOAc in Hexanes). The product typically appears as a UV-active spot with an Rf ~0.4–0.5.
- Workup:
  - Quench with water.
  - Wash the organic layer with 1M HCl (2x) to remove unreacted N-methylaniline and amine salts.
  - Wash with saturated $NaHCO_3$ (2x) to remove any hydrolyzed 3-cyanobenzoic acid.
  - Wash with brine, dry over anhydrous Na_2SO_4, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Hexanes or purify via flash column chromatography (SiO_2, Gradient 0-40% EtOAc/Hexanes) to yield the target compound as a white to off-white solid.

Structural Analysis & Applications

The **3-cyano-N-methyl-N-phenylbenzamide** scaffold is a privileged structure in medicinal chemistry.

Pharmacophore Modeling

The molecule functions as a "hinge binder" in kinase inhibitors. The amide carbonyl acts as a hydrogen bond acceptor, while the phenyl rings provide hydrophobic contacts within the ATP-binding pocket.

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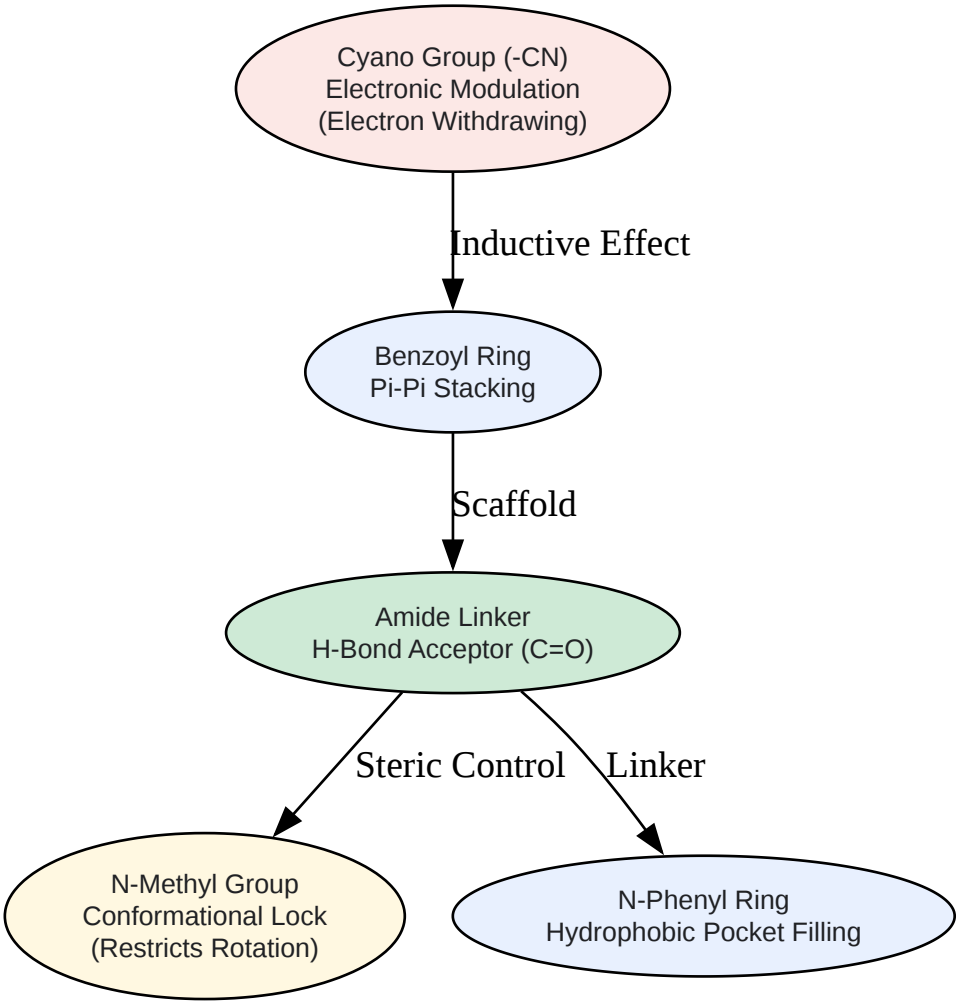

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Figure 2: Pharmacophore features of the **3-cyano-N-methyl-N-phenylbenzamide** scaffold.

Biological Relevance

- Kinase Inhibition: The meta-cyano group improves metabolic stability compared to halogenated analogs and can interact with cysteine residues in the active site of kinases like p38 MAPK.
- Antiviral Activity: N-phenylbenzamide derivatives have been identified as inhibitors of Enterovirus 71 (EV71), where the specific substitution pattern on the N-phenyl ring dictates potency (see Wang et al.).

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- Conformational Control: The N-methyl group forces the amide bond into a cis-like or twisted conformation relative to the phenyl ring, often improving selectivity by mimicking the transition state of peptide substrates.

Analytical Characterization Data (Expected)

To validate the synthesis, the following analytical data should be obtained:

Technique	Expected Signal/Result
^{1}H NMR (400 MHz, $CDCl_3$)	δ 7.8–7.5 (m, 4H, Benzoyl), 7.4–7.1 (m, 5H, N-Phenyl), 3.55 (s, 3H, N-CH_3).
IR Spectroscopy	2230 cm^{-1} (C≡N stretch, sharp), 1640 cm^{-1} (C=O Amide stretch).[1]
LC-MS (ESI+)	$[M+H]^+$ peak at 237.1 m/z.
Melting Point	94–98°C (Typical for similar benzamide analogs).

References

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Sources

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